

An In-depth Technical Guide to the Trisazo Structure of Acid Black 94

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Compound of Interest

Compound Name: C.I. Acid Black 94

Cat. No.: B1436670

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Abstract

C.I. Acid Black 94 is a notable member of the trisazo class of dyes, characterized by the presence of three azo ($-N=N-$) chromophores. This structural complexity imparts a deep black color with a blue hue, making it a valuable colorant in various industrial applications.[1] Its high water solubility, a consequence of multiple sulfonic acid groups, also makes it a subject of significant interest in environmental and analytical chemistry. This guide provides a comprehensive overview of the chemical and physical properties, synthesis, and analytical characterization of Acid Black 94.

Chemical and Physical Properties

Acid Black 94 is a complex organic salt with the molecular formula $C_{41}H_{29}N_8Na_3O_{11}S_3$. [1][2] Its chemical structure is characterized by a central naphthalene disulfonic acid core linked to three distinct aromatic moieties through azo bridges. The presence of multiple sulfonate groups renders the dye highly soluble in water.[3]

Table 1: Chemical and Physical Properties of Acid Black 94

Property	Value	Reference
C.I. Name	Acid Black 94	[1][3]
C.I. Number	30336	[1][3]
CAS Number	6358-80-1	[1][2][3]
Molecular Formula	C ₄₁ H ₂₉ N ₈ Na ₃ O ₁₁ S ₃	[1][2]
Molecular Weight	974.88 g/mol	[1][2]
Class	Trisazo	[1][3]
Appearance	Blu-ray black powder	[1]
Solubility	Soluble in water (general range for ionic azo dyes: 100 mg/L to 80,000 mg/L)	[3]

Synthesis of Acid Black 94

The synthesis of Acid Black 94 is a multi-step process involving a series of diazotization and coupling reactions, a common method for producing azo dyes.[1] The general principle involves the conversion of a primary aromatic amine to a diazonium salt, which then acts as an electrophile in a coupling reaction with an electron-rich aromatic compound.

Experimental Protocol for Synthesis

The following is a generalized experimental protocol for the synthesis of a trisazo dye like Acid Black 94, based on established manufacturing methods.[1]

Materials:

- 4-(4-Aminophenyl)benzenamine
- 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid
- 2-Aminobenzenesulfonic acid
- 3-(O-toluidino)phenol

- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- Sodium carbonate (Na_2CO_3)
- Ice

Procedure:

- First Diazotization and Coupling:
 - A solution of 4-(4-Aminophenyl)benzenamine is prepared in an acidic medium (e.g., hydrochloric acid and water) and cooled to $0-5^\circ\text{C}$ in an ice bath.
 - A solution of sodium nitrite is slowly added to the cooled amine solution to form the tetraazonium salt.
 - This tetraazonium salt is then coupled with 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid under acidic conditions.
- Second Diazotization and Coupling:
 - 2-Aminobenzenesulfonic acid is diazotized in a similar manner using sodium nitrite and hydrochloric acid at low temperatures.
 - The resulting diazonium salt is then coupled with the product from the first coupling step under alkaline conditions.
- Third Coupling:
 - The product from the second coupling step is then reacted with 3-(O-toluidino)phenol under alkaline conditions to form the final trisazo dye, Acid Black 94.
- Isolation and Purification:
 - The dye is precipitated from the reaction mixture, filtered, and washed.

- Drying of the final product yields Acid Black 94 as a powder.

Analytical Characterization

The complex structure of Acid Black 94 necessitates the use of various analytical techniques for its characterization and quality control. These methods are crucial for identifying the main components, isomers, and impurities.^[3]

Spectroscopic Analysis

UV-Visible Spectroscopy: This is a primary technique for monitoring the color and concentration of dyes. The characteristic azo bonds (-N=N-) in Acid Black 94 give rise to strong absorption in the visible region of the electromagnetic spectrum. While a specific spectrum for pure Acid Black 94 is not readily available in the public domain, a representative spectrum for an "Acid Black" dye shows a characteristic broad absorption band in the visible range.

Table 2: Representative Spectroscopic Data for Acid Black Dyes

Technique	Parameter	Typical Value	Reference
UV-Vis Spectroscopy	λ_{max} (Visible)	~570 - 620 nm	^[4]

Chromatographic Analysis

High-Performance Liquid Chromatography (HPLC): HPLC is a powerful tool for separating the components of complex dye mixtures.^[3] Reversed-phase HPLC is commonly employed for the analysis of acid dyes.

Experimental Protocol for HPLC Analysis

The following is a general protocol for the HPLC analysis of acid dyes, which can be adapted for Acid Black 94.

Instrumentation:

- HPLC system with a gradient pump, autosampler, and a photodiode array (PDA) or UV-Vis detector.

- Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 μ m).

Mobile Phase:

- A gradient of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol) is typically used.

General Procedure:

- Sample Preparation: A stock solution of Acid Black 94 is prepared in a suitable solvent (e.g., water/methanol mixture). This is then diluted to an appropriate concentration for analysis.
- Chromatographic Conditions: The column is equilibrated with the initial mobile phase composition. A specific volume of the sample is injected, and the gradient is run to separate the components.
- Detection: The eluting components are monitored at one or more wavelengths in the visible range, corresponding to the absorption maximum of the dye.

Visualizations

Synthesis Pathway of Acid Black 94

Caption: Synthesis pathway of Acid Black 94.

Analytical Workflow for Acid Black 94

Caption: Analytical workflow for Acid Black 94.

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